Technical Guide: Spectroscopic Characterization of Vardenafil Oxopiperazine

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Compound of Interest

Compound Name:	*Vardenafil oxopiperazine*
CAS No.:	*448184-58-5*
Cat. No.:	*B048563*

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Abstract

Vardenafil oxopiperazine is a known impurity and metabolite of Vardenafil, a potent phosphodiesterase type 5 (PDE5) inhibitor.[1][2] The rigorous identification and characterization of such related substances are critical for ensuring the quality, safety, and efficacy of the active pharmaceutical ingredient (API). This technical guide provides an in-depth analysis of the core spectroscopic techniques—Nuclear Magnetic Resonance (NMR), Mass Spectrometry (MS), and Infrared (IR) Spectroscopy—used to elucidate and confirm the structure of **Vardenafil oxopiperazine**. This document is intended for researchers, analytical scientists, and drug development professionals, offering both foundational principles and practical, field-proven insights into the spectroscopic workflow.

Introduction: The Imperative of Impurity Profiling

In pharmaceutical manufacturing, the control of impurities is a mandate dictated by regulatory bodies worldwide.[3] Impurities can arise from the manufacturing process, degradation of the drug substance, or, as in the case of **Vardenafil oxopiperazine**, as a metabolic product.[4][5] **Vardenafil oxopiperazine** is formed during the bulk synthesis of Vardenafil and has been

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identified as a key related substance.[1][2][6] Its structure differs from the parent drug by the oxidation of the N-ethylpiperazine moiety to a piperazin-3-one ring. This seemingly minor change can significantly alter the compound's pharmacological and toxicological profile.

Therefore, unambiguous structural confirmation is not merely an academic exercise; it is a cornerstone of quality assurance. Spectroscopic methods provide the definitive "fingerprint" of a molecule, and this guide explains how NMR, MS, and IR data are synergistically applied to characterize **Vardenafil oxopiperazine**.

Molecular Structure and Analytical Rationale

Before delving into the spectra, understanding the molecular structure is paramount. **Vardenafil oxopiperazine**'s chemical identity provides the roadmap for interpreting the data.

- IUPAC Name: 2-[2-ethoxy-5-(3-oxopiperazin-1-yl)sulfonylphenyl]-5-methyl-7-propyl-3H-imidazo[5,1-f][7][8][9]triazin-4-one[10][11]
- CAS Number: 448184-58-5[10][12][13]
- Molecular Formula: $C_{21}H_{26}N_6O_5S$[10][12][13]
- Molecular Weight: 474.5 g/mol [10][12][13]

The key structural modifications compared to Vardenafil are the absence of the N-ethyl group and the introduction of a carbonyl group (amide) within the piperazine ring. This change is expected to produce distinct signals in all three spectroscopic methods.

The Analytical Workflow: A Synergistic Approach

The comprehensive characterization of a pharmaceutical impurity like **Vardenafil oxopiperazine** follows a structured, multi-technique workflow. Each technique provides a unique piece of the structural puzzle, and their combined interpretation provides unequivocal proof of identity.

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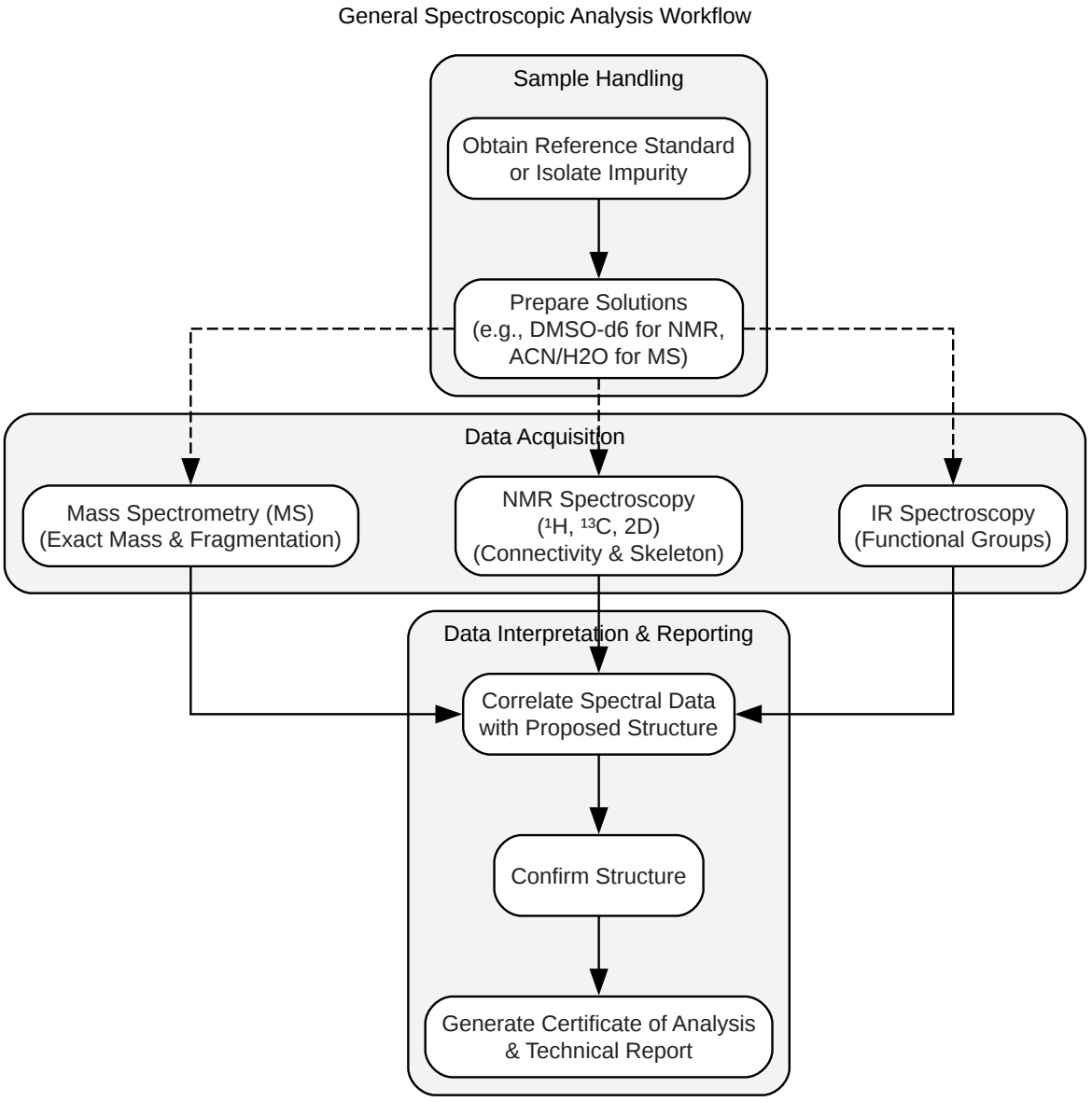

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Caption: A generalized workflow for the structural elucidation of pharmaceutical impurities.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is arguably the most powerful tool for structural elucidation of organic molecules, providing detailed information about the carbon-hydrogen framework.[14][15] For

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Vardenafil oxopiperazine, both ^{1}H and ^{13}C NMR are essential for confirming the core structure and the specific modification at the piperazine ring.

^{1}H NMR Spectral Data & Interpretation

The proton NMR spectrum provides information on the chemical environment, number, and connectivity of protons. The key diagnostic signals for **Vardenafil oxopiperazine** involve the protons on the piperazine ring, which differ significantly from the N-ethylpiperazine signals of Vardenafil.

Table 1: Expected ^{1}H NMR Chemical Shifts for **Vardenafil Oxopiperazine** (Data predicted and correlated with literature descriptions[2]. Solvent: DMSO-d_6)

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Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment Description
~10.10 - 9.10	s (br)	1H	Amide N-H proton of the oxopiperazine ring
~8.0 - 7.5	m	3H	Aromatic protons on the benzenesulfonyl ring
~4.33	m	2H	-OCH_2- of ethoxy group
~4.20	t	2H	-CH_2- protons adjacent to the carbonyl on the piperazine ring
~3.43 - 3.26	m	6H	Remaining piperazine ring protons and propyl -CH_2- adjacent to triazine ring
~2.64	s	3H	Methyl (-CH_3) protons on the triazine ring
~1.91 - 1.82	m	2H	Central -CH_2- of propyl group
~1.39	t	3H	-CH_3 of ethoxy group
~1.01	t	3H	-CH_3 of propyl group

Insight from the Scientist: The most telling feature in the ^1H NMR spectrum is the disappearance of the characteristic quartet and triplet signals for the N-ethyl group of Vardenafil. Concurrently, a new broad singlet appears in the downfield region (δ 9.10–10.10 ppm), which is exchangeable with D_2O and characteristic of an amide N-H proton.[2] Furthermore, the protons on the piperazine ring resolve into a complex multiplet pattern between δ 3.26 and 3.43 ppm, confirming the structural change.[2]

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^{13}C NMR Spectral Data & Interpretation

The ^{13}C NMR spectrum provides a count of unique carbon atoms and information about their chemical environment (e.g., sp^2, sp^3, C=O).

Table 2: Expected ^{13}C NMR Chemical Shifts for **Vardenafil Oxopiperazine** (Data predicted using standard NMR prediction algorithms[7][8][9][16])

Chemical Shift (δ) ppm	Assignment Description
~165.0	Amide Carbonyl (C=O) in oxopiperazine ring
~159.0	Carbonyl (C=O) in triazine ring
~155.0 - 120.0	Aromatic and triazine ring carbons
~65.0	-OCH_2- of ethoxy group
~50.0 - 40.0	Piperazine and propyl chain carbons
~25.0 - 10.0	Methyl and methylene carbons of ethoxy and propyl groups

Insight from the Scientist: The definitive signal in the ^{13}C NMR spectrum is the appearance of a new peak in the amide carbonyl region (~165 ppm). This signal, absent in the spectrum of Vardenafil, provides conclusive evidence for the oxo- functionality on the piperazine ring.

Experimental Protocol: NMR Data Acquisition

- Sample Preparation: Accurately weigh ~5-10 mg of the **Vardenafil oxopiperazine** reference standard. Dissolve the sample in ~0.7 mL of deuterated dimethyl sulfoxide (DMSO-d_6). The choice of DMSO-d_6 is crucial for solubilizing the compound and ensuring the amide N-H proton is observable.
- Instrumentation: Utilize a 400 MHz (or higher) NMR spectrometer equipped with a broadband probe.
- ^{1}H NMR Acquisition:
  - Acquire the spectrum at a probe temperature of 298 K.

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- Use a standard 90° pulse sequence.
- Set the spectral width to cover a range of -2 to 12 ppm.
- Employ a sufficient number of scans (e.g., 16 or 32) to achieve an adequate signal-to-noise ratio.

- ^{13}C NMR Acquisition:
  - Acquire the spectrum using a proton-decoupled pulse sequence (e.g., zgpg30).
  - Set the spectral width to cover a range of 0 to 200 ppm.
  - Acquire a larger number of scans (e.g., 1024 or more) due to the lower natural abundance of ^{13}C.

- Data Processing: Process the raw data (FID) using appropriate software (e.g., Mnova, TopSpin). Apply Fourier transformation, phase correction, and baseline correction. Calibrate the ^{1}H spectrum to the residual solvent peak of DMSO-d_6 (δ 2.50 ppm) and the ^{13}C spectrum to the solvent peak at δ 39.52 ppm.

Mass Spectrometry (MS)

Mass spectrometry provides the exact molecular weight and crucial information about the molecule's fragmentation pattern, further confirming its identity. For a molecule like **Vardenafil oxopiperazine**, electrospray ionization (ESI) is the preferred technique due to the compound's polarity.

MS Data & Interpretation

High-resolution mass spectrometry (HRMS) is used to confirm the elemental composition.

Table 3: High-Resolution Mass Spectrometry Data for **Vardenafil Oxopiperazine**

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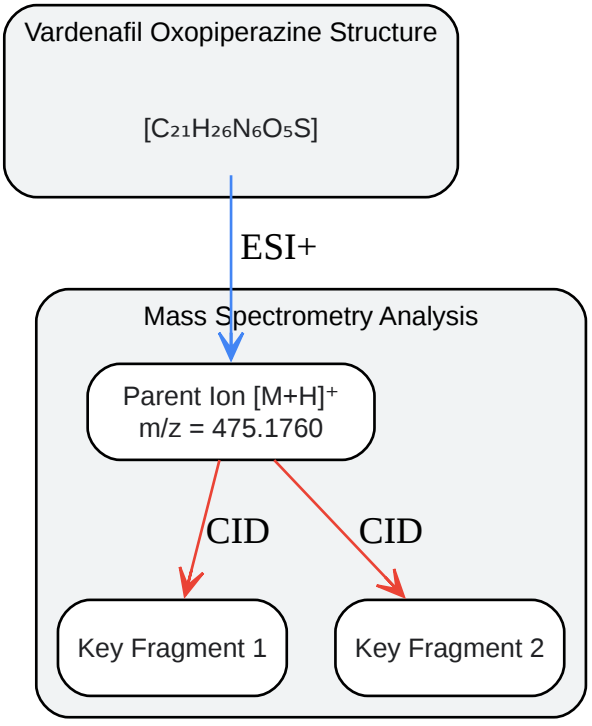
Ion	Calculated m/z	Observed m/z	Description
$[M+H]^+$	475.1760	~475.1765	Protonated molecular ion
$[M+Na]^+$	497.1580	~497.1584	Sodium adduct

Insight from the Scientist: The primary goal is to observe the protonated molecular ion $[M+H]^+$ at an m/z value that corresponds to the molecular formula $C_{21}H_{26}N_6O_5S$. The high resolution of the measurement (typically to four decimal places) allows for the unambiguous confirmation of the elemental composition, distinguishing it from other potential impurities with the same nominal mass. Tandem MS (MS/MS) experiments would show characteristic fragmentation patterns, such as the loss of the oxopiperazine moiety, which can be compared to the fragmentation of the parent drug, Vardenafil.[17]



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Caption: Relationship between molecular structure and expected MS fragmentation.

Experimental Protocol: LC-MS Data Acquisition

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- Sample Preparation: Prepare a dilute solution of **Vardenafil oxopiperazine** (~1-10 µg/mL) in a suitable solvent mixture, such as 50:50 acetonitrile/water with 0.1% formic acid. The acid is added to promote protonation in positive ion mode.
- Chromatography: Use a reverse-phase C18 column (e.g., 2.1 x 50 mm, 1.7 µm) on a UPLC or HPLC system. A typical mobile phase would be a gradient of water with 0.1% formic acid (A) and acetonitrile with 0.1% formic acid (B).
- Instrumentation: Couple the LC system to a high-resolution mass spectrometer, such as a Q-TOF or Orbitrap instrument.
- MS Acquisition:
  - Set the ion source to positive electrospray ionization (ESI+).
  - Acquire data in full scan mode over a mass range of m/z 100-1000.
  - Key parameters to optimize include capillary voltage, gas temperatures, and nebulizer pressure.[18]
- Data Processing: Extract the mass spectrum from the chromatographic peak corresponding to **Vardenafil oxopiperazine**. Determine the accurate mass of the molecular ion and compare it to the theoretical value calculated from the molecular formula.

Infrared (IR) Spectroscopy

IR spectroscopy is a rapid and reliable technique for identifying the functional groups present in a molecule. The key feature for **Vardenafil oxopiperazine** is the presence of the amide C=O group, which gives a strong, characteristic absorption band.

IR Data & Interpretation

Table 4: Key IR Absorption Bands for **Vardenafil Oxopiperazine**

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Wavenumber (cm^{-1})	Intensity	Functional Group Assignment
~3400	Medium	N-H stretch (amide)
~2960	Medium	C-H stretch (aliphatic)
~1690	Strong	C=O stretch (amide in oxopiperazine ring)
~1650	Strong	C=O stretch (amide in triazine ring)
~1340 & ~1160	Strong	S=O stretch (sulfonamide)
~1270	Medium	C-O stretch (aryl ether)

Insight from the Scientist: The IR spectrum provides complementary evidence to the NMR and MS data. While the parent drug, Vardenafil, has a strong carbonyl absorption from its triazine ring (~1650-1660 cm^{-1}), the spectrum of **Vardenafil oxopiperazine** will exhibit an additional, distinct, and strong carbonyl absorption band at a higher wavenumber (~1690 cm^{-1}). This band is characteristic of a six-membered cyclic amide (a lactam) and is a definitive marker for the oxopiperazine moiety.

Experimental Protocol: FTIR-ATR Data Acquisition

- Sample Preparation: Place a small amount (a few milligrams) of the solid **Vardenafil oxopiperazine** reference standard directly onto the crystal of an Attenuated Total Reflectance (ATR) accessory.
- Instrumentation: Use a Fourier Transform Infrared (FTIR) spectrometer equipped with an ATR accessory (e.g., diamond or germanium crystal).
- Acquisition:
  - Collect a background spectrum of the clean, empty ATR crystal.
  - Apply pressure to the sample to ensure good contact with the crystal.

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- Collect the sample spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1}.

- Data Processing: The software automatically ratios the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum. Label the key peaks corresponding to the principal functional groups.

Conclusion

The structural elucidation of **Vardenafil oxopiperazine** is a clear demonstration of the power of modern analytical chemistry in ensuring pharmaceutical quality. Through the synergistic application of NMR, MS, and IR spectroscopy, a complete and unambiguous picture of the molecule is formed. ^{1}H and ^{13}C NMR confirm the core carbon-hydrogen framework and pinpoint the specific structural modification at the piperazine ring. High-resolution mass spectrometry validates the elemental composition with high precision. Finally, IR spectroscopy provides rapid confirmation of the key functional groups, notably the additional amide carbonyl. Together, these techniques provide a robust and self-validating system for the positive identification of this critical Vardenafil-related substance.

References

- Modgraph. NMR Predict Desktop. Available from: [Link]
- Bruker. Mnova Predict | Accurate Prediction. Available from: [Link]
- SoftwareOne. NMR Predictors - ACD Labs. Available from: [Link]
- ACD/Labs. NMR Prediction | 1H, 13C, 15N, 19F, 31P NMR Predictor. Available from: [Link]
- Reddy, V.V., et al. (2012). Synthesis and Spectral Characterization of Related Substances of Vardenafil, an Erectile Dysfunction Drug. Synthetic Communications, 42(24), 3513-3523. Available from: [Link]
- U.S. Food and Drug Administration. Levitra Clinical Pharmacology Biopharmaceutics Review Part 2. Available from: [Link]
- Mestrelab. Download NMR Predict. Available from: [Link]

© 2026 BenchChem. All rights reserved.

- Taylor & Francis Online. Synthesis and Spectral Characterization of Related Substances of Vardenafil, an Erectile Dysfunction Drug. Available from: [Link]
- ResearchGate. Vardenafil preclinical trial data: Potency, pharmacodynamics, pharmacokinetics, and adverse events. Available from: [Link]
- Semantic Scholar. Vardenafil preclinical trial data: potency, pharmacodynamics, pharmacokinetics, and adverse events. Available from: [Link]
- National Center for Biotechnology Information. A novel vardenafil analog in a healthcare product: Preparation, characterization, and quantification. Available from: [Link]
- Federal Aviation Administration. The LC/MS Quantitation of Vardenafil (Levitra®) in Postmortem Biological Specimens. Available from: [Link]
- National Center for Biotechnology Information. Vardenafil Dihydrochloride. PubMed. Available from: [Link]
- ResearchGate. 1 H NMR (a) and 13 C NMR (b) of O-propyl vardenafil. Available from: [Link]
- Pharmaffiliates. Vardenafil-impurities. Available from: [Link]
- National Center for Biotechnology Information. Vardenafil. PubChem. Available from: [Link]
- ResearchGate. ChemInform Abstract: Synthesis and Spectral Characterization of Related Substances of Vardenafil, an Erectile Dysfunction Drug. Available from: [Link]
- National Center for Biotechnology Information. **Vardenafil oxopiperazine**. PubChem. Available from: [Link]
- CONICET Digital. Pharmaceutical impurities and degradation products: Uses and applications of NMR techniques. Available from: [Link]
- Veeprho. **Vardenafil Oxopiperazine** | CAS 448184-58-5. Available from: [Link]
- Pharmachitchat. Pharmaceutical impurities and degradation products: Uses and applications of NMR techniques. Available from: [Link]

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- U.S. Food and Drug Administration. NDA 200179Orig1s000 Clinical Pharmacology Review. Available from: [Link]
- Veeprho. Use of NMR in Impurity Profiling for Pharmaceutical Products. Available from: [Link]
- National Center for Biotechnology Information. Pharmaceutical Analysis by NMR Can Accommodate Strict Impurity Thresholds: The Case of Choline. Available from: [Link]
- SynZeal. **Vardenafil Oxopiperazine** | 448184-58-5. Available from: [Link]
- Global Substance Registration System. **VARDENAFIL OXOPIPERAZINE**. Available from: [Link]
- Agilent Technologies. The Expert's Guide to Pharmaceutical Impurity Analysis. Available from: [Link]
- ResearchGate. IR spectra of O-propyl vardenafil. Available from: [Link]

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Sources

- 1. tandfonline.com [tandfonline.com]
- 2. tandfonline.com [tandfonline.com]
- 3. agilent.com [agilent.com]
- 4. accessdata.fda.gov [accessdata.fda.gov]
- 5. Vardenafil dihydrochloride - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. researchgate.net [researchgate.net]
- 7. NMR Predict Desktop [modgraph.co.uk]
- 8. Mnova Predict | Accurate Prediction | Bruker [bruker.com]
- 9. acdlabs.com [acdlabs.com]

© 2026 BenchChem. All rights reserved.

- 10. Vardenafil oxopiperazine | C21H26N6O5S | CID 135565824 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 11. veeprho.com [veeprho.com]
- 12. synthinkchemicals.com [synthinkchemicals.com]
- 13. pharmaffiliates.com [pharmaffiliates.com]
- 14. ri.conicet.gov.ar [ri.conicet.gov.ar]
- 15. veeprho.com [veeprho.com]
- 16. platform.softwareone.com [platform.softwareone.com]
- 17. faa.gov [faa.gov]
- 18. A novel vardenafil analog in a healthcare product: Preparation, characterization, and quantification - PMC [pmc.ncbi.nlm.nih.gov]

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